

Personal protective equipment for handling FMP-API-1

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Essential Safety and Handling Guide for FMP-API-1

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for handling **FMP-API-1** (CAS Number: 16523-28-7), also known as 3,3'-Diamino-4,4'-dihydroxydiphenylmethane. The following procedural guidance is designed to answer specific operational questions, ensuring the safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

FMP-API-1 is classified with specific hazards that necessitate the use of appropriate personal protective equipment. It is identified as a skin sensitizer, capable of causing serious eye irritation, and is a combustible solid that is also air-sensitive.[1]

Table 1: **FMP-API-1** Hazard Identification



Hazard Class	GHS Hazard Statement	GHS Pictogram
Skin Sensitization	H317: May cause an allergic skin reaction.[1]	GHS07 (Exclamation Mark)[1]
Serious Eye Irritation	H319: Causes serious eye irritation.[1]	GHS07 (Exclamation Mark)[1]
Combustibility	Combustible Solid.[1]	Not specified in search results.
Air Sensitivity	Air Sensitive.[1]	Not specified in search results.

Table 2: Recommended Personal Protective Equipment (PPE) for Handling FMP-API-1

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US)).	To protect against eye irritation from dust particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and impervious clothing. Fire/flame resistant lab coat.	To prevent skin contact and allergic reactions. To provide protection from combustible solid hazards.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced. To be used in a well-ventilated area or under a fume hood.	To prevent inhalation of the powdered substance.

Operational Plan: Handling and Storage

Safe handling and storage are critical to maintaining the integrity of **FMP-API-1** and ensuring personnel safety.

Step-by-Step Handling Procedure:



- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the
 workspace by ensuring it is clean, and all necessary equipment is within reach. Work should
 be conducted in a well-ventilated area or under a chemical fume hood.
- Weighing and Aliquoting: As FMP-API-1 is a powder, handle it carefully to avoid generating dust. Use a micro-spatula for transferring the substance. Weigh the required amount in a tared, sealed container.
- Dissolving: **FMP-API-1** is soluble in DMSO (>10 mg/mL).[1] When preparing solutions, add the solvent to the weighed powder slowly and mix gently to dissolve.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.

Storage:

- Temperature: Store at -20°C.[1]
- Atmosphere: As the compound is air-sensitive, store it under an inert atmosphere (e.g., argon or nitrogen) if possible.[1]
- Container: Keep the container tightly sealed to prevent exposure to air and moisture.

Emergency Procedures

Table 3: First-Aid Measures



Exposure Route	First-Aid Procedure	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.	
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	
Ingestion	Rinse mouth with water. Do not induce vomiting.	

Spill Cleanup:

- Small Spills: For small spills of the powder, carefully sweep up the material to avoid generating dust. Place the collected material into a sealed container for disposal. Clean the spill area with a wet cloth or paper towel, and then decontaminate with an appropriate cleaning agent.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.
 Contain the spill and then collect the material as described for small spills. Prevent the powder from entering drains or waterways.

Disposal Plan

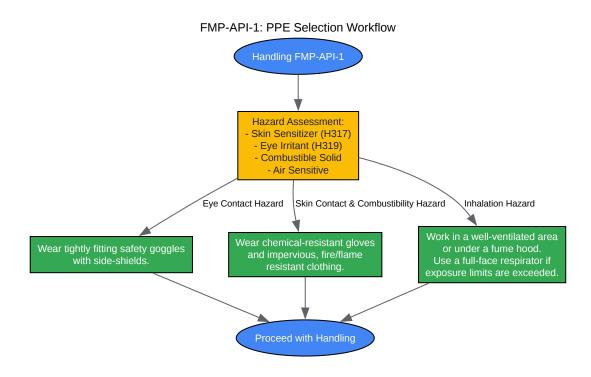
Dispose of **FMP-API-1** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Container: Place waste FMP-API-1 and any contaminated disposable materials (e.g., gloves, paper towels) into a clearly labeled, sealed container for hazardous chemical waste.
- Disposal Facility: The waste should be disposed of at an appropriate treatment and disposal facility.[1] Consult with your institution's environmental health and safety (EHS) office for



specific guidance on disposal procedures.

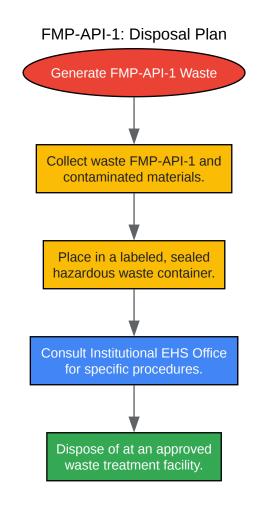
Diagrams



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Caption: PPE Selection Workflow for Handling FMP-API-1.





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Caption: Logical Flow for the Disposal of FMP-API-1 Waste.

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References

• 1. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]







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